

Application Notes and Protocols for Preparing CP 122721 Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CP 122721

Cat. No.: B1669467

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

CP 122721 is a potent and selective non-peptide antagonist of the neurokinin 1 (NK1) receptor, exhibiting high affinity.[1][2] It has been investigated for its anxiolytic, antidepressant, and antiemetic properties.[1][3] Proper preparation of a stock solution is the first critical step for in vitro and in vivo experiments to ensure accurate and reproducible results. This document provides a detailed protocol for the preparation of **CP 122721** stock solutions, along with its chemical properties and a diagram of its mechanism of action.

Data Presentation

Chemical and Physical Properties of CP 122721 Hydrochloride

Property	Value
Chemical Name	(2S,3S)-N-[[2-Methoxy-5-(trifluoromethoxy)phenyl]methyl]-2-phenyl-3-piperidinamine dihydrochloride[2]
Molecular Weight	453.33 g/mol [2]
CAS Number	145877-52-7[2]
Purity	≥98% (HPLC)[2]
Appearance	Crystalline solid
Storage	Store at -20°C[2]

Solubility Data for CP 122721 Hydrochloride

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
Water	45.33[2]	100[2]
DMSO	45.33[2]	100[2]

Recommended Stock Solution Concentrations and Volumes

The following table provides pre-calculated solvent volumes to prepare stock solutions of various concentrations. These calculations are based on the molecular weight of 453.33 g/mol .

Desired Concentration	Mass of CP 122721	Volume of Solvent
1 mM	1 mg	2.21 mL
5 mM	1 mg	0.44 mL
10 mM	1 mg	0.22 mL
10 mM	5 mg	1.10 mL
50 mM	5 mg	0.22 mL
10 mM	10 mg	2.21 mL
50 mM	10 mg	0.44 mL
100 mM	10 mg	0.22 mL

Experimental Protocols

Materials

- **CP 122721** hydrochloride powder
- Dimethyl sulfoxide (DMSO), sterile
- Sterile, deionized or distilled water
- Sterile polypropylene microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM CP 122721 Stock Solution in DMSO

- Preparation: Don appropriate PPE. Allow the vial of **CP 122721** powder to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Carefully weigh out the desired amount of **CP 122721** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.53 mg of the compound.
- Solubilization: Add the appropriate volume of sterile DMSO to the vial containing the **CP 122721** powder. Using the example above, add 1 mL of DMSO.
- Mixing: Cap the vial securely and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (25-30°C) may assist in solubilization.
- Storage: Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term storage.

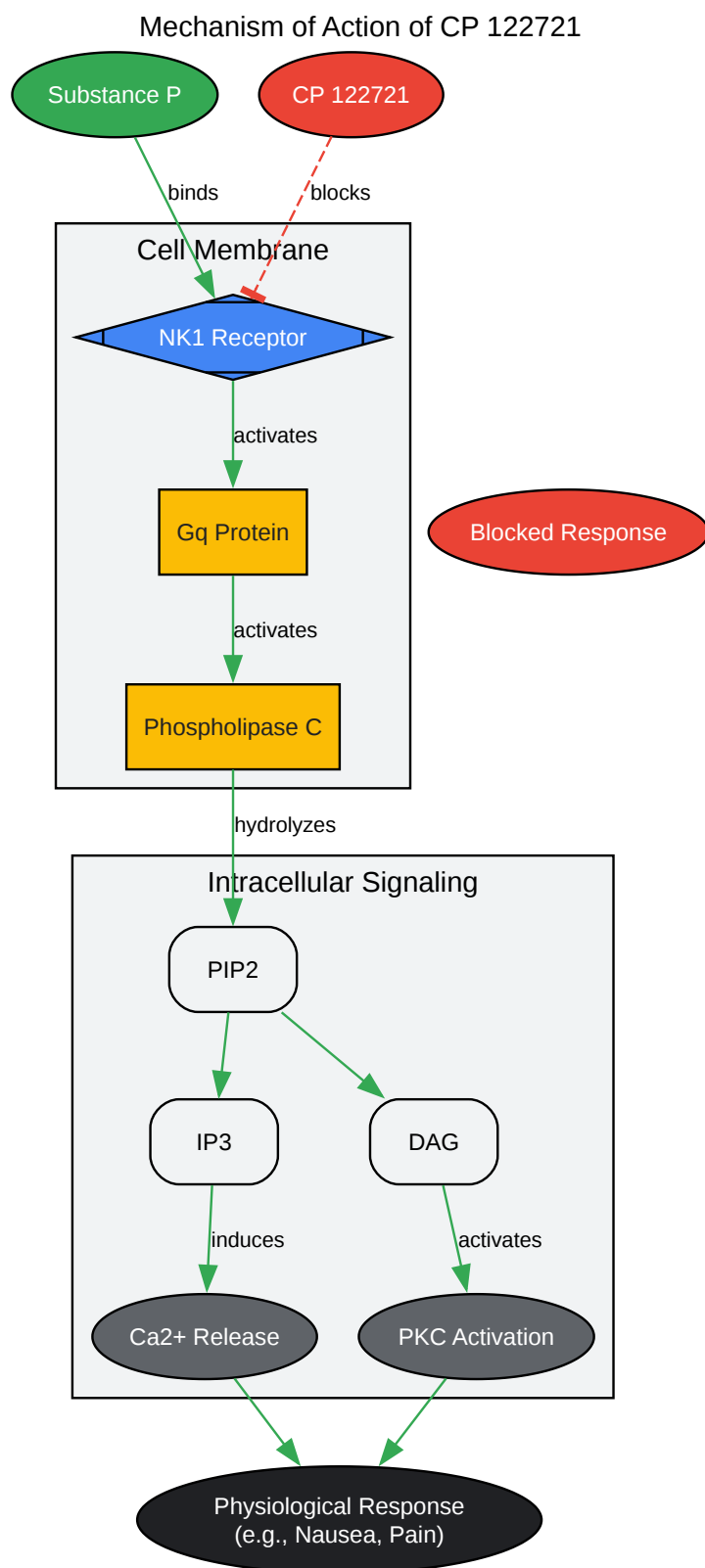
Protocol for Preparing Working Solutions

For most cell-based assays, the DMSO concentration in the final culture medium should be kept low (typically <0.1%) to avoid solvent-induced toxicity.

- Intermediate Dilution (Optional but Recommended): Prepare an intermediate dilution of the stock solution in the appropriate cell culture medium or buffer. For example, dilute the 10 mM stock solution 1:100 in media to create a 100 µM intermediate solution.
- Final Dilution: Add the required volume of the intermediate or stock solution to the experimental system to achieve the desired final concentration. For example, to achieve a final concentration of 1 µM in 1 mL of cell culture, add 10 µL of the 100 µM intermediate solution.

Mandatory Visualization

Signaling Pathway of NK1 Receptor Antagonism by **CP 122721**

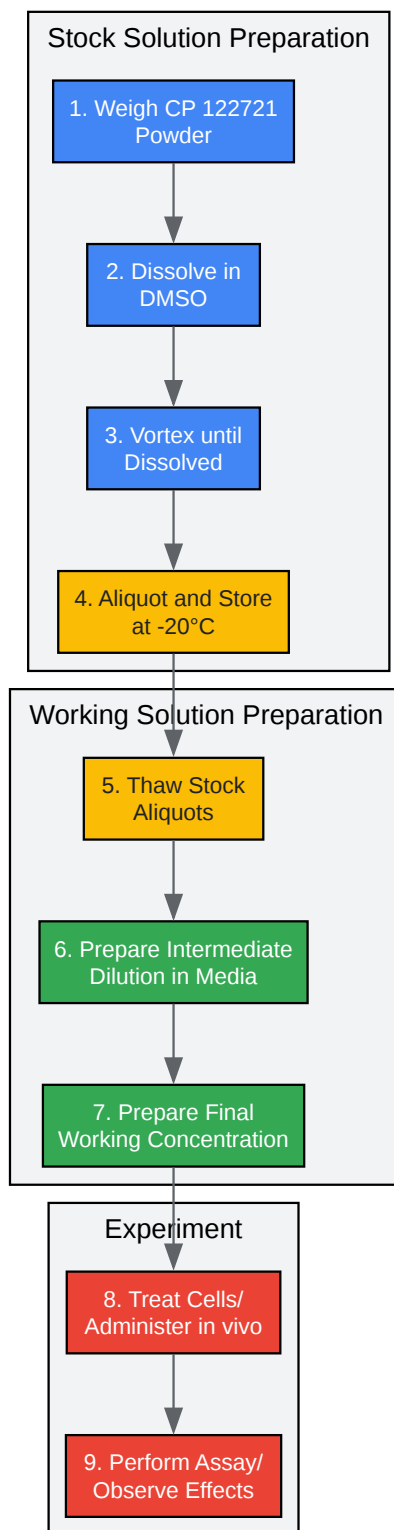


[Click to download full resolution via product page](#)

Caption: **CP 122721** blocks Substance P binding to the NK1 receptor.

Experimental Workflow for Preparing and Using CP 122721

Workflow: From Stock to Experiment



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for **CP 122721** solution preparation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. CP 122721 hydrochloride | NK1 Receptors | Tocris Bioscience [tocris.com]
- 3. NK1 receptor antagonist - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Application Notes and Protocols for Preparing CP 122721 Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669467#preparing-cp-122721-stock-solution]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com